

# Poricoic acid B CAS number 137551-39-4 research applications

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## Compound of Interest

Compound Name: *Poricoic acid B*

Cat. No.: *B10825330*

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An In-depth Technical Guide to the Research Applications of **Poricoic Acid B** (CAS: 137551-39-4)

## Introduction

**Poricoic acid B** is a lanostane-type triterpenoid isolated from the medicinal fungus *Poria cocos* (also known as *Wolfiporia cocos*), a widely used ingredient in traditional Asian medicine.[1][2][3] As a bioactive compound, **Poricoic acid B** has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the current research applications of **Poricoic acid B**, focusing on its anti-inflammatory, anti-tumor, and metabolic regulatory properties. It is intended for researchers, scientists, and drug development professionals seeking detailed information on its mechanism of action, experimental data, and relevant protocols.

### Chemical and Physical Properties:

- Molecular Formula: C<sub>30</sub>H<sub>44</sub>O<sub>5</sub>[1]
- Molecular Weight: 484.67 g/mol [4]
- Appearance: White to light yellow solid or white crystalline powder.[2][4]
- Solubility: Soluble in DMSO, methanol, and ethanol.[2][4]

# Anti-inflammatory Applications

**Poricoic acid B** has demonstrated significant anti-inflammatory activity in both in vitro and in vivo models. Its primary mechanism involves the suppression of pro-inflammatory mediators.

## In Vitro Anti-inflammatory Activity

Research has shown that **Poricoic acid B** effectively inhibits the inflammatory response in lipopolysaccharide (LPS)-stimulated murine macrophage cells (RAW 264.7).[\[5\]](#) It exhibits a stronger inhibitory effect on nitric oxide (NO) production compared to the related compound, Poricoic acid A.[\[5\]](#) The anti-inflammatory action is dose-dependent, with a significant reduction in the secretion of key pro-inflammatory cytokines.[\[5\]](#)

Table 1: In Vitro Anti-inflammatory Effects of **Poricoic Acid B**

| Cell Line | Stimulus | Parameter Measured | Concentration Range | Observed Effect           | Reference           |
|-----------|----------|--------------------|---------------------|---------------------------|---------------------|
| RAW 264.7 | LPS      | NO Production      | 10 - 40 µg/mL       | Dose-dependent inhibition | <a href="#">[5]</a> |
| RAW 264.7 | LPS      | TNF-α Secretion    | 10 - 40 µg/mL       | Dose-dependent decrease   | <a href="#">[5]</a> |
| RAW 264.7 | LPS      | IL-1β Secretion    | 10 - 40 µg/mL       | Dose-dependent decrease   | <a href="#">[5]</a> |

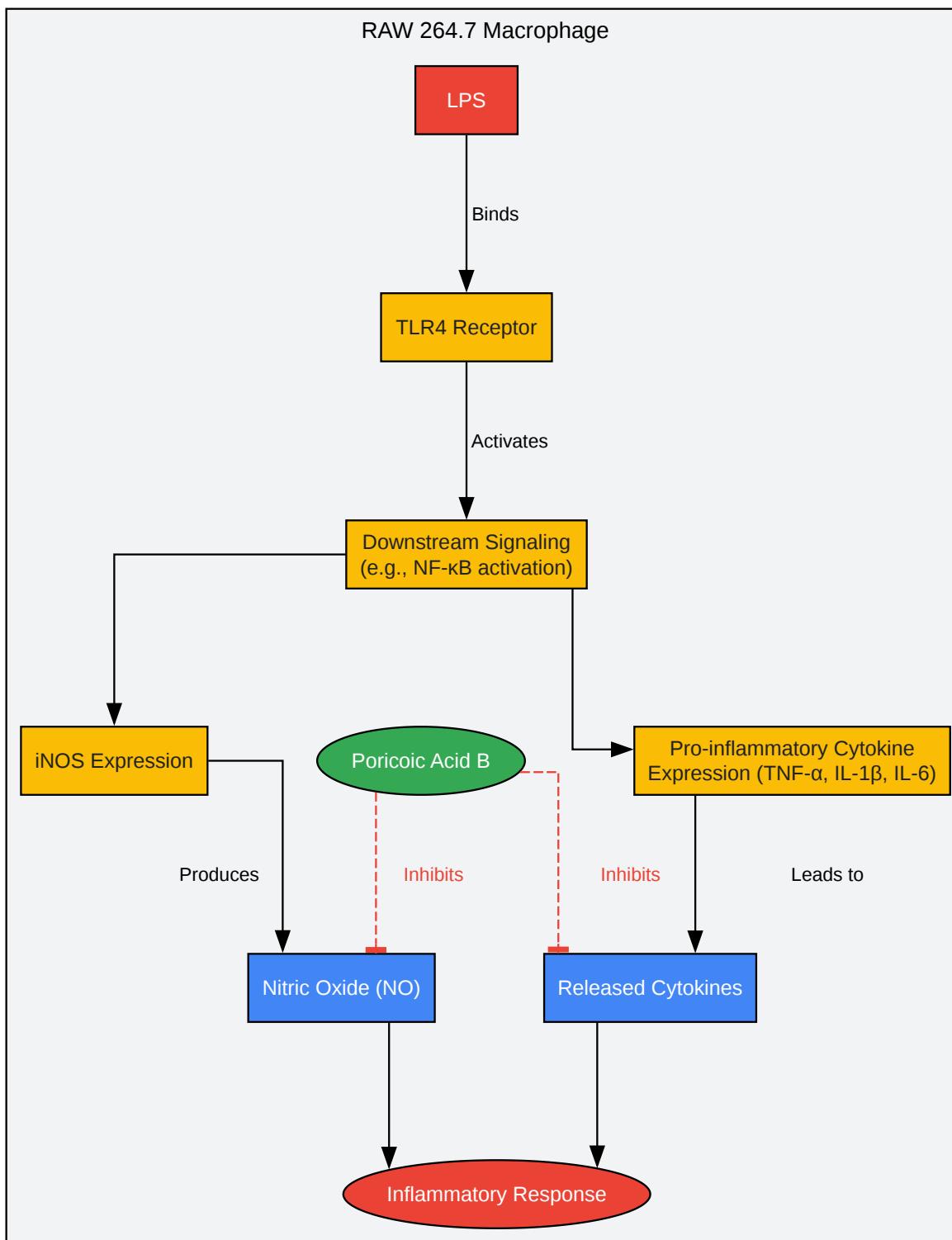
| RAW 264.7 | LPS | IL-6 Secretion | 10 - 40 µg/mL | Dose-dependent decrease |[\[5\]](#) |

## In Vivo Anti-inflammatory Activity

In vivo studies have corroborated the anti-inflammatory potential of **Poricoic acid B**. It shows inhibitory activity against TPA (12-O-tetradecanoylphorbol-13-acetate)-induced ear inflammatory edema, a standard model for topical anti-inflammatory effects.[\[6\]](#)

## Signaling Pathway

The anti-inflammatory mechanism of **Poricoic acid B** involves the downregulation of the inflammatory cascade triggered by stimuli like LPS. In macrophages, LPS binding to its receptor (TLR4) activates downstream signaling pathways, leading to the activation of transcription factors such as NF- $\kappa$ B. This results in the expression of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS) and cytokines like TNF- $\alpha$ , IL-1 $\beta$ , and IL-6. **Poricoic acid B** intervenes by inhibiting the production of these key inflammatory mediators.



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Fig. 1: Anti-inflammatory mechanism of **Poricoic Acid B**. (Max Width: 760px)

# Anti-cancer and Anti-Tumor Promoting Applications

**Poricoic acid B** possesses anti-tumor activity and has been investigated for its potential in oncology research.[2][7]

## Cytotoxic Activity

The cytotoxic effects of **Poricoic acid B** have been evaluated against various cancer cell lines. In one study, its cytotoxicity against human leukemia (HL-60) cells was assessed via an MTT assay, though it showed limited potency.[2]

Table 2: Cytotoxicity of **Poricoic Acid B**

| Cell Line | Assay | Timepoint | IC50 Value | Reference |
|-----------|-------|-----------|------------|-----------|
|-----------|-------|-----------|------------|-----------|

| HL-60 | MTT | 48 hrs | > 100  $\mu$ M |[2] |

## Inhibition of Tumor Promotion

A significant application of **Poricoic acid B** is in the study of tumor promotion. It has shown potent inhibitory effects on the activation of the Epstein-Barr virus early antigen (EBV-EA).[6][8] The induction of EBV-EA by tumor promoters like TPA is a widely used in vitro assay to screen for anti-tumor-promoting agents. The ability of **Poricoic acid B** to inhibit this activation suggests it may interfere with the processes that lead to tumor development.[6][8]

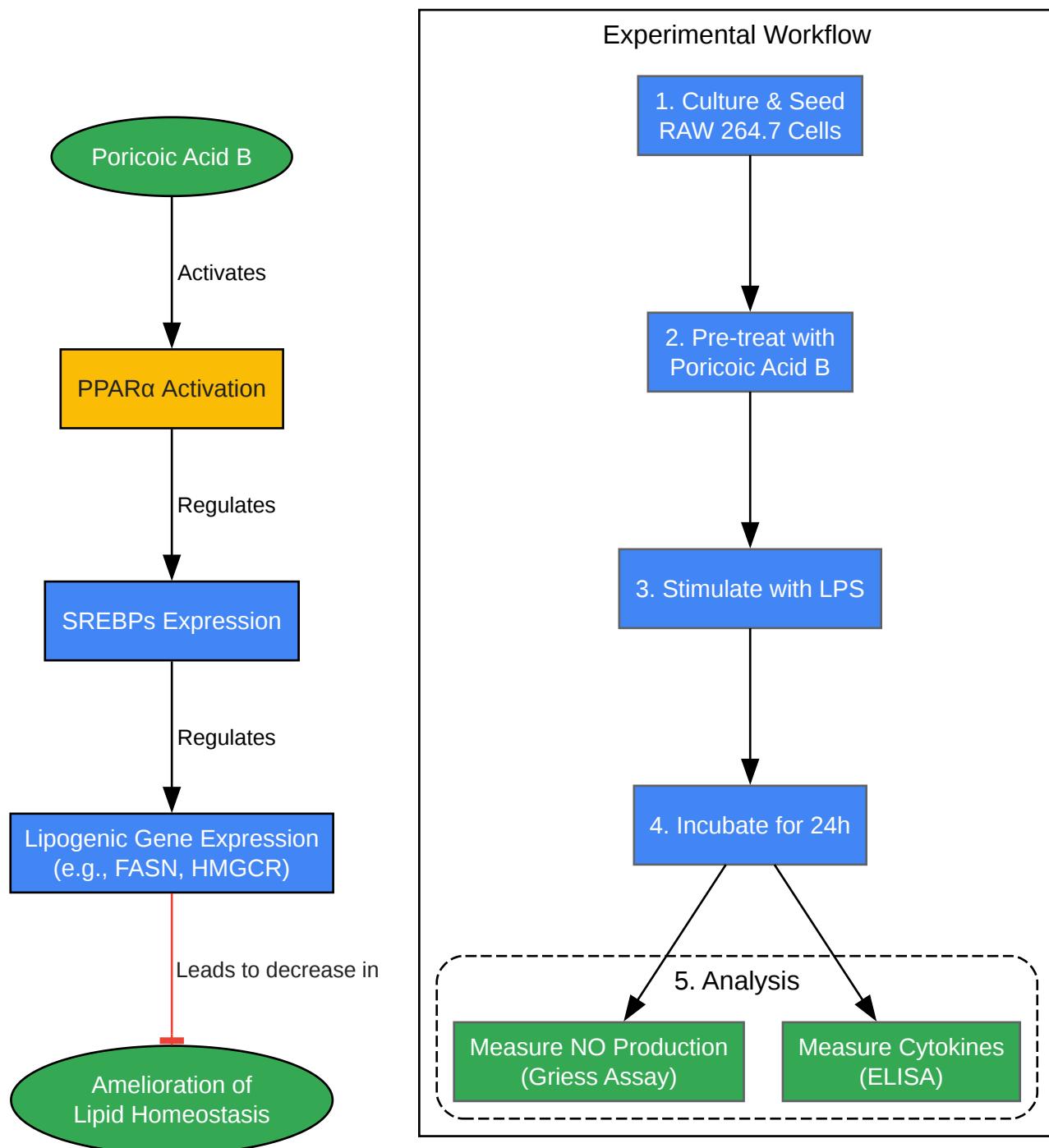
## Applications in Metabolic Disease Research

Emerging research indicates that **Poricoic acid B** plays a role in regulating lipid metabolism, suggesting its potential as a tool for studying metabolic disorders.

## Regulation of Lipid Homeostasis

In studies related to metabolic dysfunction-associated fatty liver disease (MAFLD), **Poricoic acid B** has been identified as a key active compound.[9] Systemic pharmacology and molecular docking studies suggest that it can ameliorate lipid homeostasis by activating the nuclear receptor PPAR $\alpha$  (Peroxisome Proliferator-Activated Receptor Alpha).[9] Activation of

PPAR $\alpha$  influences the expression of genes involved in lipid metabolism, leading to a reduction in lipid droplet deposition in hepatocytes.[9]



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